

Application Note & Experimental Protocol: 2-Ethyl-6-methylnicotinaldehyde

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Compound of Interest

Compound Name: 2-Ethyl-6-methylnicotinaldehyde
hydrochloride

CAS No.: 1314961-64-2

Cat. No.: B1465886

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Executive Summary

This document provides a comprehensive guide for the safe handling, synthesis, and characterization of 2-Ethyl-6-methylnicotinaldehyde. This compound, a substituted pyridine carboxaldehyde, represents a class of heterocyclic aldehydes with significant potential as building blocks in medicinal chemistry and drug development. Substituted nicotinaldehydes are known precursors to a variety of pharmacologically active molecules and can serve as inhibitors for enzymes like nicotinamidases^[1].

Given that 2-Ethyl-6-methylnicotinaldehyde is not a widely cataloged commercial product, this guide provides a robust, field-proven protocol for its synthesis from a plausible starting material, 3-Bromo-2-ethyl-6-methylpyridine. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing scientific integrity, safety, and experimental reproducibility. All procedures are grounded in established principles of organic chemistry and supported by authoritative references.

Compound Profile: 2-Ethyl-6-methylnicotinaldehyde

The chemical and physical properties of 2-Ethyl-6-methylnicotinaldehyde are not extensively documented. The data presented below are estimated based on structurally similar compounds, such as other substituted pyridine aldehydes.

Property	Estimated Value / Information	Rationale / Source Analogy
Molecular Formula	C ₉ H ₁₁ NO	Based on chemical structure.
Molecular Weight	149.19 g/mol	Calculated from the molecular formula.
Appearance	Likely a pale yellow to brown liquid or low-melting solid.	Analogy with similar compounds like Pyridine-2-carbaldehyde[2].
Boiling Point	Estimated >200 °C at atmospheric pressure.	Pyridine aldehydes are relatively high-boiling liquids[3].
Solubility	Soluble in common organic solvents (e.g., THF, CH ₂ Cl ₂ , EtOAc, CH ₃ OH).	General property of similar organic molecules.
Chemical Stability	Store under an inert atmosphere (Nitrogen or Argon). Sensitive to air (oxidation) and light.[4]	Aldehydes are prone to oxidation to carboxylic acids. Pyridine derivatives can be light-sensitive.
CAS Number	Not assigned.	Compound is not widely cataloged.

Health, Safety, and Environmental (HSE) Considerations

Handling 2-Ethyl-6-methylnicotinaldehyde requires adherence to strict safety protocols due to the hazards associated with the pyridine aldehyde functional group. The following guidelines are synthesized from safety data sheets of analogous compounds[2][3][4][5].

3.1 Hazard Assessment

- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin[6].
- Skin Contact: Causes skin irritation. Potentially corrosive[3].
- Eye Contact: Causes serious eye irritation or damage[5].
- Respiratory: May cause respiratory irritation. Vapors are harmful[7].
- Flammability: Combustible liquid. Vapors may form explosive mixtures with air[4][5].

3.2 Personal Protective Equipment (PPE) and Engineering Controls

Control	Specification	Rationale
Ventilation	All handling must occur inside a certified chemical fume hood[8].	To prevent inhalation of harmful vapors and maintain low exposure levels.
Eye Protection	Chemical safety goggles and a full-face shield.	Protects against splashes which can cause severe eye damage.
Hand Protection	Nitrile gloves (minimum thickness 0.4 mm). Change gloves immediately if contaminated[8].	Provides a barrier against skin contact. Pyridine compounds can be absorbed through the skin.
Body Protection	Flame-retardant laboratory coat.	Protects skin from accidental contact and provides a layer of fire resistance.
Respiratory	Not typically required if work is performed in a fume hood. For emergencies (e.g., large spills), a self-contained breathing apparatus (SCBA) is necessary[2][5].	

3.3 Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with copious amounts of water and soap for at least 15 minutes[8][9].
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention[9].
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention[2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[9].
- Spill Cleanup: Absorb small spills with an inert material (e.g., sand, vermiculite). For large spills, evacuate the area and contact emergency responders. Eliminate all ignition sources[4][10].

3.4 Storage and Waste Disposal

- Storage: Store in a cool, dry, well-ventilated, flame-proof area[4][8]. Keep the container tightly sealed under an inert atmosphere (e.g., argon or nitrogen).
- Waste Disposal: Dispose of chemical waste through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.

Core Experimental Protocol: Synthesis of 2-Ethyl-6-methylnicotinaldehyde

This protocol outlines the synthesis via ortho-lithiation of a bromopyridine precursor followed by formylation with N,N-Dimethylformamide (DMF). This is a standard and reliable method for introducing an aldehyde group onto an aromatic ring[11].

4.1 Causality Behind Experimental Choices

- Anhydrous Conditions: Organolithium reagents like n-BuLi are extremely reactive towards protic sources (e.g., water). All glassware must be oven- or flame-dried, and all solvents

must be anhydrous to prevent quenching the reagent.

- **Low Temperature (-78 °C):** The lithium-halogen exchange and subsequent reactions are highly exothermic. Maintaining a very low temperature (typically with a dry ice/acetone bath) is critical to prevent side reactions and decomposition of the lithiated intermediate.
- **Inert Atmosphere:** An argon or nitrogen atmosphere is required to prevent the organolithium reagent from reacting with oxygen and moisture in the air.
- **DMF as Formylating Agent:** DMF serves as an efficient one-carbon electrophile (a "formyl anion equivalent") that reacts with the nucleophilic organolithium intermediate to form the aldehyde after workup.

4.2 Materials and Reagents

Reagent	CAS #	Quantity	Purity	Supplier
3-Bromo-2-ethyl-6-methylpyridine	(Not widely available)	10.0 g (50.0 mmol)	>97%	Custom Synthesis
Anhydrous Tetrahydrofuran (THF)	109-99-9	250 mL	DriSolv® or equivalent	Major Supplier
n-Butyllithium (n-BuLi)	109-72-8	22.0 mL (55.0 mmol)	2.5 M in hexanes	Major Supplier
Anhydrous N,N-Dimethylformamide (DMF)	68-12-2	5.8 mL (75.0 mmol)	>99.8%	Major Supplier
Saturated aq. NH ₄ Cl	N/A	100 mL	N/A	Lab Prepared
Ethyl Acetate (EtOAc)	141-78-6	300 mL	ACS Grade	Major Supplier
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	7757-82-6	~20 g	Granular	Major Supplier

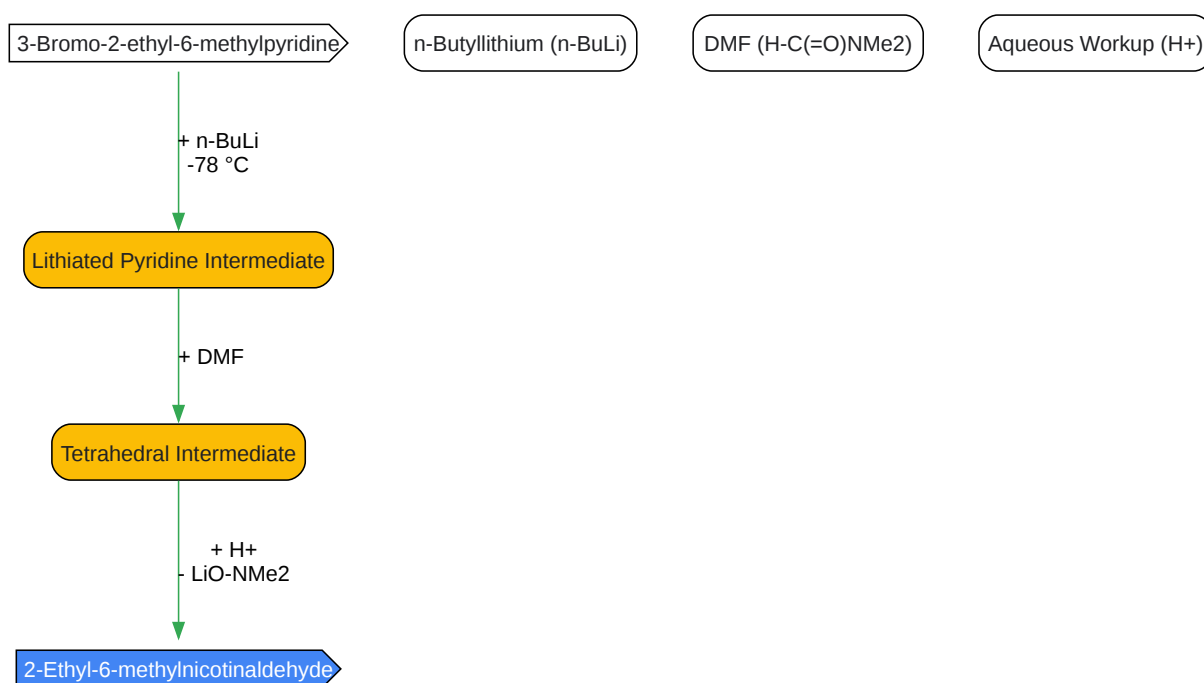
4.3 Step-by-Step Synthesis Protocol

- **Preparation:** Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a rubber septum. Allow to cool to room temperature under a stream of dry argon.
- **Reaction Setup:** Add 3-Bromo-2-ethyl-6-methylpyridine (10.0 g, 50.0 mmol) to the flask. Using a cannula or dry syringe, add 200 mL of anhydrous THF.
- **Cooling:** Cool the stirred solution to -78 °C using a dry ice/acetone bath.
- **Lithiation:** Slowly add n-Butyllithium (22.0 mL of a 2.5 M solution, 55.0 mmol) dropwise via syringe over 20 minutes, ensuring the internal temperature does not rise above -70 °C.
- **Stirring:** Stir the reaction mixture at -78 °C for 1 hour. The solution may change color, indicating the formation of the lithiated species.
- **Formylation:** Add anhydrous DMF (5.8 mL, 75.0 mmol) dropwise via syringe. Again, maintain the temperature below -70 °C.
- **Reaction:** Stir the mixture at -78 °C for an additional 1.5 hours.
- **Quenching:** Remove the cooling bath. Slowly and carefully quench the reaction by adding 100 mL of saturated aqueous ammonium chloride (NH₄Cl) solution. Caution: This is an exothermic process.
- **Extraction:** Allow the mixture to warm to room temperature. Transfer it to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 100 mL).
- **Drying & Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude residue by flash column chromatography on silica gel (e.g., using a hexane:ethyl acetate gradient) to yield the pure 2-Ethyl-6-methylnicotinaldehyde.

4.4 Workflow Diagram

Caption: Synthetic workflow for 2-Ethyl-6-methylnicotinaldehyde.

4.5 Reaction Mechanism Diagram



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Caption: Key steps in the formylation reaction mechanism.

Analytical Characterization

Post-synthesis, the identity and purity of the product must be confirmed using standard analytical techniques[12].

5.1 Thin-Layer Chromatography (TLC)

- Purpose: To monitor reaction progress and assess the purity of column fractions.
- Protocol: Spot the crude reaction mixture and the purified product on a silica gel plate. Develop using a 4:1 Hexane:Ethyl Acetate mobile phase. Visualize under UV light (254 nm) and/or by staining with potassium permanganate. The product should appear as a single spot, distinct from the starting material.

5.2 Spectroscopic Analysis

The following data are predicted values for the target compound.

Technique	Predicted Observations
FT-IR	Strong C=O stretch at $\sim 1700\text{-}1710\text{ cm}^{-1}$ (characteristic of an aromatic aldehyde). C-H stretches for alkyl groups ($\sim 2850\text{-}2980\text{ cm}^{-1}$) and aromatic C-H ($\sim 3050\text{ cm}^{-1}$). Pyridine ring vibrations ($\sim 1580\text{-}1600\text{ cm}^{-1}$).
^1H NMR	δ ~ 10.1 ppm (s, 1H, -CHO); δ ~ 7.8 ppm (d, 1H, Ar-H); δ ~ 7.3 ppm (d, 1H, Ar-H); δ ~ 2.9 ppm (q, 2H, -CH ₂ CH ₃); δ ~ 2.6 ppm (s, 3H, Ar-CH ₃); δ ~ 1.3 ppm (t, 3H, -CH ₂ CH ₃).
^{13}C NMR	δ ~ 193 ppm (-CHO); δ $\sim 160\text{-}120$ ppm (5 signals, Aromatic C); δ ~ 25 ppm (-CH ₂ CH ₃); δ ~ 24 ppm (Ar-CH ₃); δ ~ 14 ppm (-CH ₂ CH ₃).
Mass Spec (GC-MS)	Expected molecular ion peak (M ⁺) at m/z = 149.19. Fragmentation pattern would show loss of -CHO (m/z = 120) and other characteristic fragments.

5.3 Analytical Workflow High-performance liquid chromatography (HPLC) or gas chromatography-mass spectrometry (GC-MS) can be used for final purity assessment[13][14][15]. A standard protocol would involve dissolving a small sample in a suitable solvent (e.g., acetonitrile) and analyzing it on a C18 column (for HPLC) or a non-polar capillary column (for GC). Purity should ideally be >95% for use in further applications.

Conclusion

This application note provides a detailed framework for the safe handling and synthesis of 2-Ethyl-6-methylnicotinaldehyde. By leveraging established protocols for analogous compounds, researchers can confidently produce and characterize this valuable heterocyclic building block. Adherence to the safety and handling procedures outlined is paramount to ensure a safe and successful experimental outcome.

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